

Application Note: Potentiometric Titration of Selenic Acid with a Strong Base

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Compound of Interest		
Compound Name:	Selenic acid	
Cat. No.:	B1206089	Get Quote

Introduction

Selenic acid (H₂SeO₄) is a strong, diprotic oxoacid of selenium.[1] Its quantification is crucial in various fields, including environmental monitoring, industrial process control, and academic research. Titration with a strong base provides a reliable and accurate method for determining the concentration of **selenic acid** solutions. This application note details the principles, experimental protocol, and data analysis for the potentiometric titration of **selenic acid** with a strong base, such as sodium hydroxide (NaOH).

Selenic acid undergoes a two-step dissociation in aqueous solution:

- $H_2SeO_4(aq) + H_2O(l) \rightarrow H_3O^+(aq) + HSeO_4^-(aq)$ (Strong dissociation)
- $HSeO_4^-(aq) + H_2O(l) \rightleftharpoons H_3O^+(aq) + SeO_4^{2-}(aq)$ (Weak dissociation)

Due to its diprotic nature, the titration curve of **selenic acid** exhibits two equivalence points.[2] [3] The first proton behaves as a strong acid, while the second proton acts as a weak acid.

Key Physicochemical Data

A summary of the relevant properties of **selenic acid** is provided in the table below.



Property	Value	Reference
Molar Mass	144.97 g/mol	[4]
рКа	~ -3	[1]
pKa₂	1.7 - 1.99	[1][5]
First Dissociation	Strong	[5]

Principle of the Method

The titration involves the stepwise neutralization of the two acidic protons of **selenic acid** by a strong base. The reaction proceeds as follows:

- H₂SeO₄ + NaOH → NaHSeO₄ + H₂O
- NaHSeO₄ + NaOH → Na₂SeO₄ + 2H₂O

The overall reaction is: $H_2SeO_4(aq) + 2NaOH(aq) \rightarrow Na_2SeO_4(aq) + 2H_2O(l)[6]$

The pH of the solution is monitored throughout the titration using a pH meter. The equivalence points are identified from the resulting titration curve, where a sharp change in pH occurs. The volume of titrant added at the second equivalence point will be exactly twice the volume added at the first equivalence point.[2][3][7]

Experimental Protocol Reagents and Equipment

- **Selenic acid** (H₂SeO₄) solution: of unknown concentration.
- Standardized sodium hydroxide (NaOH) solution: ~0.1 M.
- pH meter: with a glass electrode, calibrated with standard buffer solutions (pH 4, 7, and 10).
- Buret: 50 mL, Class A.
- Volumetric pipet: to accurately measure the **selenic acid** sample.



- Beakers: 250 mL.
- Magnetic stirrer and stir bar.
- Distilled or deionized water.
- Safety goggles, gloves, and lab coat.

Safety Precautions

- Selenic acid is a corrosive and toxic substance.[4] Handle with extreme care in a well-ventilated fume hood.
- Sodium hydroxide is corrosive.[3]
- Always wear appropriate personal protective equipment (PPE).

Procedure

- · Preparation:
 - Calibrate the pH meter using standard buffer solutions.
 - Rinse the buret with a small amount of the standardized NaOH solution and then fill it, ensuring no air bubbles are trapped in the tip.[8] Record the initial buret reading.
- Sample Preparation:
 - Pipette a known volume (e.g., 25.00 mL) of the selenic acid solution into a 250 mL beaker.
 - Add approximately 50 mL of distilled water to ensure the pH electrode is sufficiently immersed.
 - Place a magnetic stir bar in the beaker.
- Titration:
 - Place the beaker on a magnetic stirrer and begin gentle stirring.



- Immerse the calibrated pH electrode in the solution, ensuring the bulb does not come into contact with the stir bar.
- Record the initial pH of the selenic acid solution.
- Add the NaOH titrant from the buret in small increments (e.g., 1.0 mL). After each addition, allow the pH to stabilize and record the pH and the total volume of titrant added.
- As the pH begins to change more rapidly, reduce the increment size (e.g., to 0.1 mL) to obtain more data points around the equivalence points.
- Continue adding titrant until the pH has leveled off after the second equivalence point (e.g., around pH 11-12).

Data Analysis

- Plot the Titration Curve:
 - Plot the measured pH (y-axis) against the volume of NaOH added (x-axis).
 - The resulting curve should show two distinct inflection points, corresponding to the two equivalence points.
- Determine the Equivalence Points:
 - The equivalence points can be determined from the titration curve as the points of steepest slope.
 - Alternatively, a first derivative plot ($\Delta pH/\Delta V$ vs. V) can be generated. The peaks of this plot correspond to the equivalence points.
 - A second derivative plot ($\Delta^2 pH/\Delta V^2$ vs. V) can also be used, where the equivalence points are indicated by the zero crossings.
- Calculate the Concentration of Selenic Acid:
 - Use the volume of NaOH at the second equivalence point (V2) for the most accurate calculation.



- The moles of NaOH used are calculated as: Moles of NaOH = Molarity of NaOH × V2
- From the stoichiometry of the overall reaction (H₂SeO₄ + 2NaOH), the moles of selenic acid are: Moles of H₂SeO₄ = (Moles of NaOH) / 2
- The concentration of the **selenic acid** solution is then: Molarity of H_2SeO_4 = (Moles of H_2SeO_4) / (Initial volume of H_2SeO_4 solution)

Expected Results

The titration of **selenic acid** with a strong base will yield a characteristic diprotic acid titration curve. The first equivalence point will be at a low pH due to the strong nature of the first deprotonation. The second equivalence point will occur at a pH above 7, as the selenate ion (SeO_4^{2-}) is the conjugate base of a weak acid $(HSeO_4^{-})$.

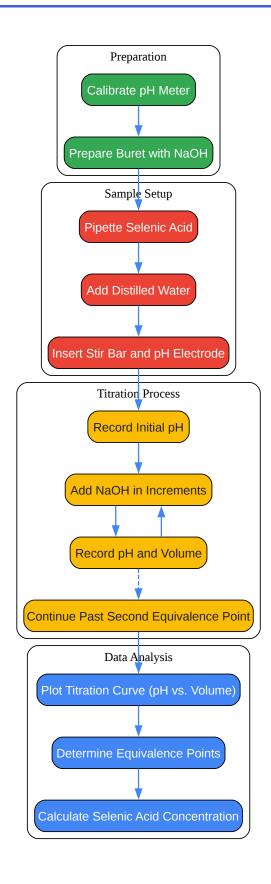
Parameter	Expected Value
pH at the first half-equivalence point	pKa₂ ≈ 1.7 - 1.99
pH at the second equivalence point	> 7
Volume at the second equivalence point	2 × Volume at the first equivalence point

Choice of Indicators

While potentiometric titration is preferred for accuracy, indicators can be used for a visual endpoint determination. Due to the two distinct equivalence points, two different indicators would be needed. For the second, more distinct equivalence point (which is typically used for quantification), an indicator that changes color in the pH range of the equivalence point should be chosen. For the titration of a weak acid with a strong base, the equivalence point is typically above pH 7.[9] An indicator such as phenolphthalein (pH range 8.2-10.0) would be a suitable choice.[10][11]

Visualizations

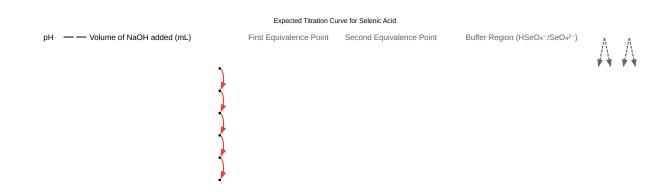




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Caption: Experimental workflow for the potentiometric titration of **selenic acid**.





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Caption: Expected titration curve of **selenic acid** with a strong base.

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